

best practices for storing ELOVL6-IN-2 stock solutions

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Compound of Interest

Compound Name: ELOVL6-IN-2

Cat. No.: B1452680

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ELOVL6-IN-2 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the best practices for storing and handling **ELOVL6-IN-2** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **ELOVL6-IN-2**?

A1: For in vitro use, **ELOVL6-IN-2** is soluble in DMSO.^{[1][2]} For in vivo experiments, specific solvent systems are required.

Q2: What are the recommended storage conditions for **ELOVL6-IN-2**?

A2: **ELOVL6-IN-2** powder should be stored at -20°C for up to 3 years.^[1] Once dissolved, the stock solution should be stored at -80°C for up to 2 years or at -20°C for up to 1 year.^[1] To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use vials.

Q3: My **ELOVL6-IN-2** solution has precipitated. What should I do?

A3: If precipitation is observed, gentle heating and/or sonication can be used to help redissolve the compound.^[1] It is crucial to ensure the solution is clear before use.

Q4: How should I prepare **ELOVL6-IN-2** for in vivo studies?

A4: The preparation method depends on the desired formulation. Two common protocols are available, one resulting in a suspended solution and the other in a clear solution. Detailed protocols are provided in the Experimental Protocols section.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound will not dissolve	Incorrect solvent used.	Ensure you are using a fresh, anhydrous grade of the recommended solvent (e.g., DMSO for stock solutions).
Insufficient mixing.	Vortex or sonicate the solution until the compound is fully dissolved. Gentle warming may also be applied. [1]	
Compound has degraded.	If the compound has been stored improperly or for an extended period, it may have degraded. It is advisable to use a fresh vial.	
Precipitation observed in stock solution upon storage	Solution is supersaturated.	Warm the solution gently and vortex to redissolve the precipitate. Consider preparing a slightly lower concentration stock solution.
Improper storage.	Ensure the stock solution is stored at the recommended temperature (-20°C or -80°C) and protected from light. [1]	
Inconsistent experimental results	Inaccurate concentration of stock solution.	Verify the accuracy of your weighing and dilution steps. Use calibrated equipment.
Degradation of the compound in the working solution.	Prepare fresh working solutions for each experiment from a frozen stock. Avoid storing diluted solutions for extended periods.	
Freeze-thaw cycles.	Aliquot the stock solution into single-use vials to minimize	

freeze-thaw cycles which can lead to degradation.

Quantitative Data Summary

Solubility of ELOVL6-IN-2

Solvent/System	Concentration	Solution Appearance	Notes
DMSO	100 mg/mL (172.57 mM)	Clear solution	Requires sonication. [1] Use of hygroscopic DMSO can impact solubility, so a new vial is recommended. [1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2.5 mg/mL (4.31 mM)	Suspended solution	Requires sonication. [1] Suitable for oral and intraperitoneal injection.[1]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (4.31 mM)	Clear solution	The saturation point is not specified.[1]

Storage Stability of ELOVL6-IN-2

Form	Storage Temperature	Duration
Powder	-20°C	3 years[1]
In Solvent	-80°C	2 years[1]
-20°C	1 year[1]	

Experimental Protocols

Protocol 1: Preparation of ELOVL6-IN-2 Stock Solution (100 mM in DMSO)

- Weigh out the required amount of **ELOVL6-IN-2** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 100 mM.
- Vortex the tube thoroughly.
- Place the tube in an ultrasonic bath until the solid is completely dissolved, resulting in a clear solution.
- Aliquot the stock solution into single-use, light-protected tubes.
- Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of **ELOVL6-IN-2** for In Vivo Administration (Suspended Solution)

This protocol yields a 2.5 mg/mL suspended solution suitable for oral or intraperitoneal injection.^[1]

- Start with a 25 mg/mL stock solution of **ELOVL6-IN-2** in DMSO.
- To prepare 1 mL of the final formulation, add 100 µL of the 25 mg/mL DMSO stock solution to 400 µL of PEG300.
- Mix the solution thoroughly by vortexing.
- Add 50 µL of Tween-80 to the mixture and vortex again until the solution is homogeneous.
- Add 450 µL of saline to bring the final volume to 1 mL.
- Vortex the final suspension thoroughly before each use. Sonication may be required to ensure a uniform suspension.^[1]

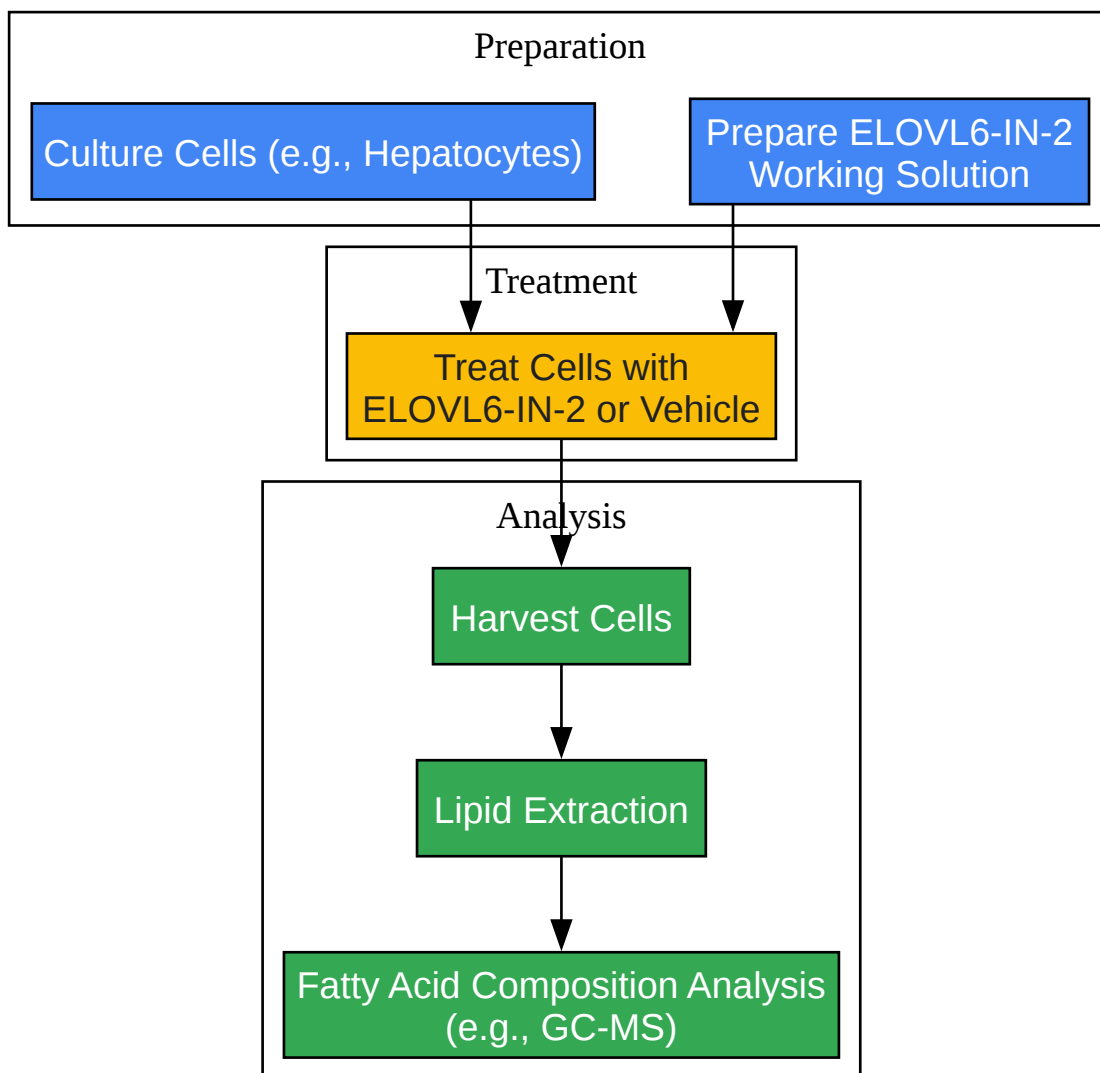
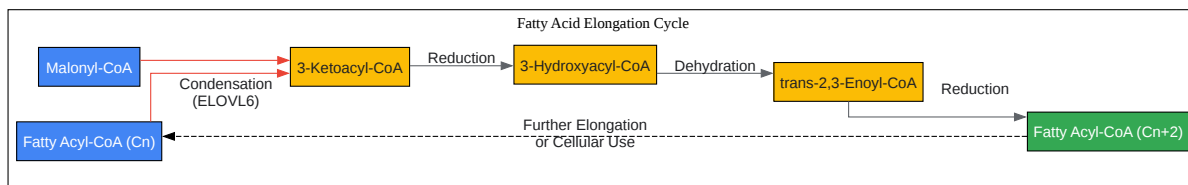
Protocol 3: Preparation of **ELOVL6-IN-2** for In Vivo Administration (Clear Solution)

This protocol yields a clear solution of at least 2.5 mg/mL.^[1]

- Start with a stock solution of **ELOVL6-IN-2** in DMSO.
- Prepare a solution of 10% DMSO and 90% Corn Oil (by volume).

- Add the appropriate volume of the **ELOVL6-IN-2** DMSO stock to the corn oil mixture to achieve the desired final concentration.
- Vortex thoroughly until a clear solution is obtained.

Visualizations



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References

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